2-chloro-4-ethoxy-6-methylpyridine molecular structure

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Compound of Interest	
Compound Name:	*2-chloro-4-ethoxy-6-methylpyridine*
CAS No.:	*42779-57-7*
Cat. No.:	*B3266537*

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Technical Guide: 2-Chloro-4-ethoxy-6-methylpyridine

Molecular Scaffold Analysis, Synthetic Pathways, and Reactivity Profile

Executive Summary

2-Chloro-4-ethoxy-6-methylpyridine (CAS: 37482-64-7) represents a versatile trisubstituted pyridine scaffold utilized extensively in the synthesis of kinase inhibitors, agrochemicals, and P2X3 receptor antagonists.[1] Its value lies in its orthogonal reactivity: the C2-chlorine offers a site for metal-catalyzed cross-coupling, the C4-ethoxy group modulates lipophilicity and electron density (preventing ring deactivation), and the C6-methyl group provides a handle for lateral oxidation or benzylic functionalization.

This guide provides a comprehensive technical analysis of this molecule, focusing on regioselective synthesis, electronic properties, and validated experimental protocols for its integration into drug discovery campaigns.

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Part 1: Structural Analysis & Electronic Properties

The utility of **2-chloro-4-ethoxy-6-methylpyridine** stems from the specific electronic push-pull effects created by its substituents.

Electronic Vector Analysis

- C2-Chloro (Inductive Withdrawal): The chlorine atom at the

  -position (C2) activates the ring toward nucleophilic attack, though less so than in 2,4-dichloropyridine due to the counter-effect of the C4-alkoxy group. It serves as the primary electrophilic site for catalytic diversification.

- C4-Ethoxy (Resonance Donation): The ethoxy group is a strong

  -donor (+M effect). This increases the electron density of the pyridine ring compared to a simple halopyridine, making the nitrogen more basic (pKa shift) and slightly deactivating the C2-Cl toward

  compared to a 4-H analog. However, it significantly improves solubility in organic solvents (DCM, EtOAc).

- C6-Methyl (Hyperconjugation): The methyl group provides weak electron donation but, more importantly, steric bulk that directs nucleophilic attacks away from C6 and C2 (to a lesser extent), reinforcing C4 selectivity during the precursor synthesis.

Key Physical Data

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Property	Value	Context
CAS Number	37482-64-7	Unique Identifier
Molecular Formula		MW: 171.62 g/mol
Melting Point	70–73 °C	Solid at RT; easy to handle
Boiling Point	~282 °C	High thermal stability
Predicted LogP	~2.4	Good lipophilicity for CNS penetration
pKa (Conj. Acid)	~2.5–3.0	Less basic than pyridine (5.2) due to Cl

Part 2: Synthetic Routes & Regioselectivity[3]

The synthesis of this scaffold hinges on regiocontrol. The most robust industrial route involves the nucleophilic aromatic substitution (

) of 2,4-dichloro-6-methylpyridine.

The Regioselectivity Challenge

When reacting 2,4-dichloro-6-methylpyridine with sodium ethoxide, two products are theoretically possible:

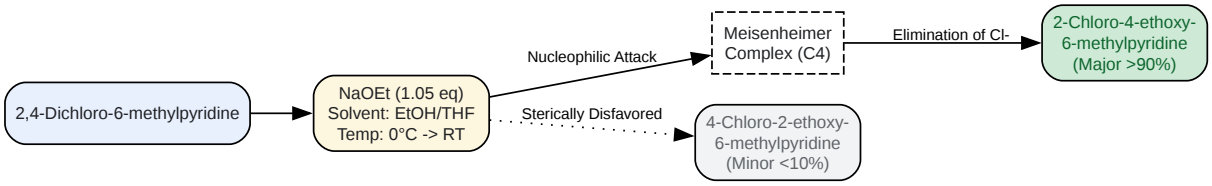
- C4-Substitution: **2-chloro-4-ethoxy-6-methylpyridine** (Target)
- C2-Substitution: 4-chloro-2-ethoxy-6-methylpyridine (Impurity)

Mechanistic Insight: Nucleophilic attack at C4 is kinetically and thermodynamically favored.

- Intermediate Stability: Attack at C4 generates a Meisenheimer complex where the negative charge is delocalized onto the electronegative nitrogen atom.[2] While attack at C2 also allows this, the C4 position is less sterically hindered (flanked by H and Me) compared to C2 (flanked by N and H/Me).
- Electronic Bias: In 2,4-dichloropyridines, the C4 carbon is generally more electrophilic.

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Validated Synthetic Workflow (Diagram)



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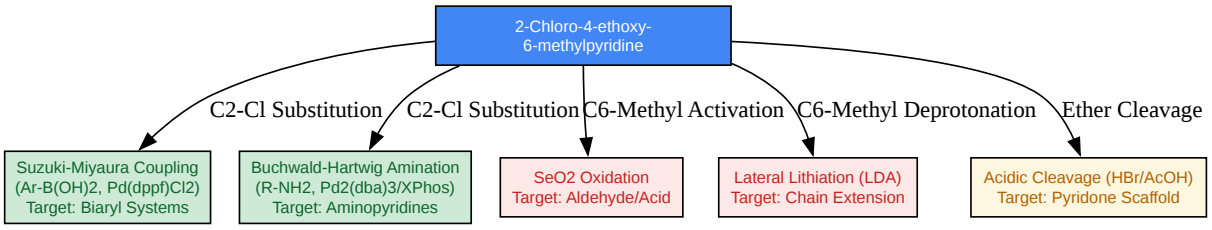
Caption: Regioselective

pathway favoring C4 substitution due to electronic stabilization of the intermediate.

Part 3: Reactivity Profile & Functionalization

Once synthesized, the molecule acts as a "switchboard" for further chemical elaboration.

Divergent Reactivity Map



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Caption: Orthogonal reactivity profile allowing selective functionalization at C2, C4, and C6 positions.

Part 4: Experimental Protocols

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Protocol A: Synthesis from 2,4-Dichloro-6-methylpyridine

Objective: Regioselective installation of the ethoxy group.

Materials:

- 2,4-Dichloro-6-methylpyridine (1.0 eq)
- Sodium Ethoxide (21% wt in EtOH) (1.1 eq)
- Anhydrous Ethanol (Volume: 5 mL per mmol substrate)

Procedure:

- Setup: Charge an oven-dried round-bottom flask with 2,4-dichloro-6-methylpyridine and anhydrous ethanol under

  atmosphere.
- Cooling: Cool the solution to 0–5 °C using an ice bath.
- Addition: Add the Sodium Ethoxide solution dropwise over 20 minutes. Critical: Slow addition prevents localized high concentrations that might encourage bis-substitution or C2 attack.
- Reaction: Remove ice bath and stir at Room Temperature (25 °C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2). The starting material (

  ~0.6) should disappear, replaced by the product (

  ~0.4).
- Workup: Concentrate ethanol under reduced pressure. Resuspend residue in water and extract with Ethyl Acetate (

).[3] Wash combined organics with brine, dry over

  , and concentrate.[3]

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- Purification: If regioselectivity is <95%, purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).

Protocol B: Suzuki Coupling at C2

Objective: Coupling with Phenylboronic acid.

Materials:

- **2-Chloro-4-ethoxy-6-methylpyridine** (1.0 eq)[4]
- Phenylboronic acid (1.2 eq)
- (2.0 eq)
- (0.05 eq)
- Solvent: 1,4-Dioxane/Water (4:1)

Procedure:

- Degassing: Combine solvent, base, and substrate in a vial. Sparge with Argon for 10 minutes. Why: Oxygen poisons the Pd(0) species.
- Catalyst: Add the Pd catalyst and boronic acid. Seal the vial.
- Heating: Heat to 90 °C for 12 hours.
- Workup: Filter through Celite to remove Pd black. Dilute with EtOAc, wash with water.
- Analysis: The C2-Cl bond is cleaved; look for the disappearance of the characteristic doublet at ~6.7 ppm (C3-H) in NMR, which will shift downfield in the biaryl product.

Part 5: References

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